

# Proper Disposal of 2-Hydroxybutanamide: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 2-Hydroxybutanamide

Cat. No.: B3417655

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Ensuring the safe and compliant disposal of **2-Hydroxybutanamide** is critical for maintaining a secure laboratory environment and adhering to regulatory standards. This document provides essential safety information and a step-by-step guide for the proper disposal of this compound.

## Key Safety and Handling Information

**2-Hydroxybutanamide** is classified as a hazardous substance. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup> Therefore, strict adherence to safety protocols is mandatory when handling this chemical.

**Personal Protective Equipment (PPE):** Always wear appropriate personal protective equipment when handling **2-Hydroxybutanamide**. This includes:

- **Eye Protection:** Tight-sealing safety goggles or a face shield.
- **Hand Protection:** Wear appropriate protective gloves.
- **Body Protection:** A lab coat or other protective clothing to prevent skin exposure.<sup>[2]</sup>
- **Respiratory Protection:** If ventilation is inadequate or if dusts/aerosols are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Hydroxybutanamide** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C4H9NO2
Molecular Weight	103.12 g/mol
Appearance	Colorless liquid
Solubility	Soluble in water, ethanol, and acetone
Hazards	Harmful if swallowed, Skin/eye irritant

Data sourced from PubChem and other chemical suppliers.[\[1\]](#)[\[3\]](#)

## Step-by-Step Disposal Procedure

The proper disposal of **2-Hydroxybutanamide** must be conducted in a manner that minimizes environmental impact and complies with all local, state, and federal regulations.

### 1. Waste Identification and Segregation:

- Clearly label all waste containers with "**2-Hydroxybutanamide**" and the appropriate hazard symbols.
- Do not mix **2-Hydroxybutanamide** with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office. Incompatible materials, such as strong oxidizing agents, should be kept separate.

### 2. Spill Management: In the event of a spill, follow these procedures:

- Evacuate and restrict access to the affected area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, dry sand).

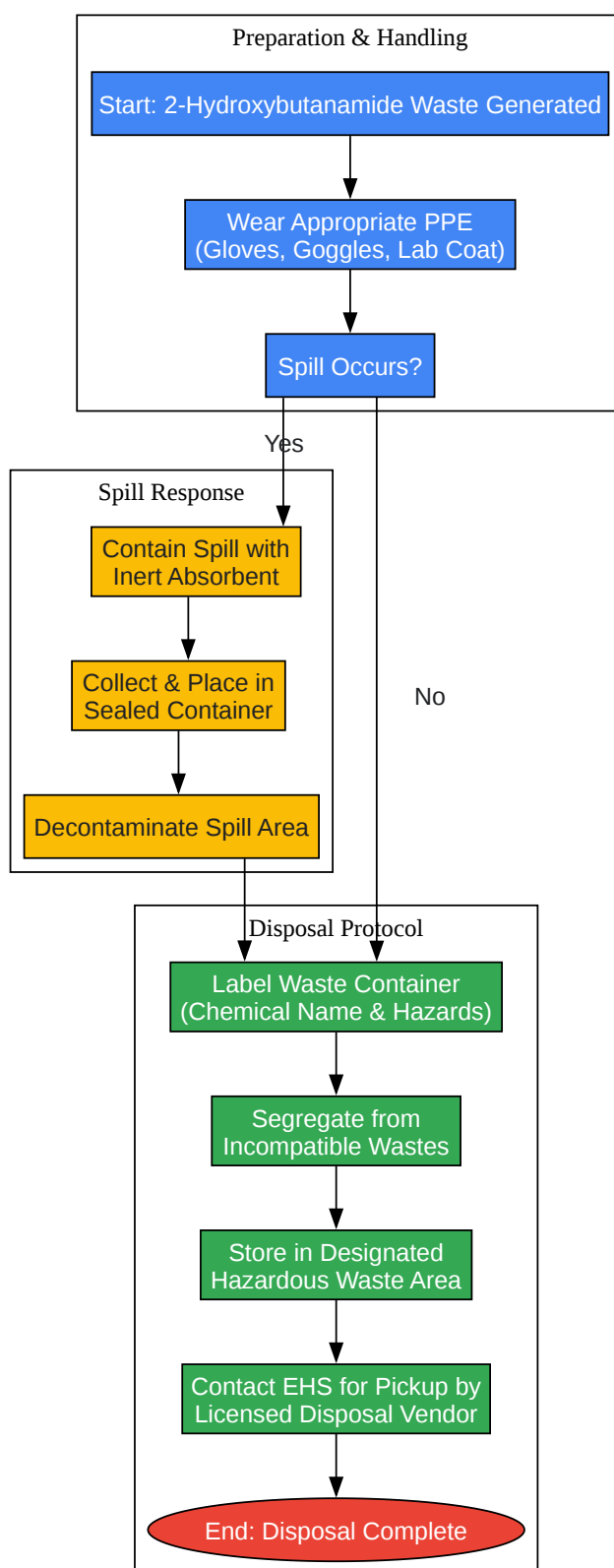
- Carefully sweep or vacuum the absorbed material and place it into a clearly labeled, sealed container for disposal.[\[2\]](#)
- Prevent the spill from entering drains, sewers, or waterways.[\[2\]](#)

### 3. Final Disposal:

- Consult Regulations: Always consult your institution's EHS office and local hazardous waste regulations for specific disposal instructions.[\[2\]](#)
- Licensed Disposal Vendor: The disposal of **2-Hydroxybutanamide** must be handled by a licensed and approved hazardous waste disposal company.[\[2\]](#) Do not attempt to dispose of this chemical down the drain or in regular trash.
- Container Management: Ensure the waste container is tightly sealed and stored in a cool, dry, and well-ventilated area away from incompatible materials while awaiting pickup by the disposal vendor.

## Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2-Hydroxybutanamide**.



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Caption: Workflow for the safe disposal of **2-Hydroxybutanamide**.

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## References

- 1. 2-Hydroxybutanamide | C<sub>4</sub>H<sub>9</sub>NO<sub>2</sub> | CID 10197643 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. aksci.com [aksci.com]
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